

# OTS514 Hydrochloride: A Technical Guide to a Potent TOPK Inhibitor

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## Compound of Interest

Compound Name: OTS514 hydrochloride

Cat. No.: B3182179

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## Abstract

OTS514 is a potent and selective small-molecule inhibitor of T-LAK cell-originated protein kinase (TOPK), also known as PDZ-binding kinase (PBK). TOPK is a serine/threonine kinase that is overexpressed in a variety of human cancers and correlates with poor prognosis.

**OTS514 hydrochloride** has demonstrated significant anti-tumor activity in preclinical models by inducing cell cycle arrest and apoptosis in cancer cells. This technical guide provides a comprehensive overview of **OTS514 hydrochloride**, including its chemical properties, mechanism of action, and detailed protocols for its use in in vitro and in vivo research.

## Chemical and Physical Properties

**OTS514 hydrochloride** is the hydrochloride salt of OTS514. Its key properties are summarized in the table below.

Property	Value
CAS Number	2319647-76-0
Molecular Formula	C <sub>21</sub> H <sub>21</sub> ClN <sub>2</sub> O <sub>2</sub> S
Molecular Weight	400.92 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO
Synonyms	OTS514 HCl, OTS-514 hydrochloride

## Mechanism of Action

OTS514 exerts its anti-cancer effects by specifically targeting and inhibiting the kinase activity of TOPK. TOPK is a key regulator of mitosis and is involved in multiple signaling pathways that promote cancer cell proliferation, survival, and metastasis.

## TOPK Inhibition

OTS514 binds to the ATP-binding pocket of TOPK, preventing its phosphorylation and activation. This leads to the inhibition of downstream signaling cascades. The IC<sub>50</sub> value for TOPK kinase inhibition by OTS514 is approximately 2.6 nM.

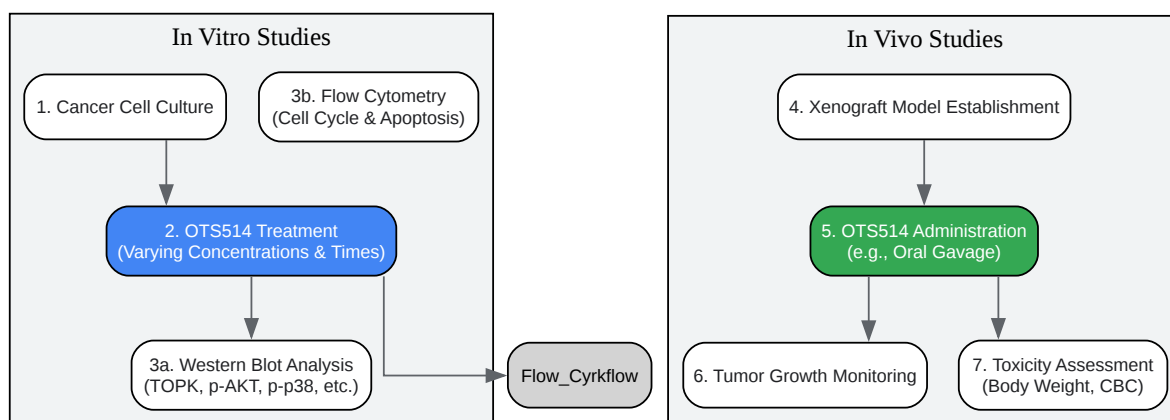
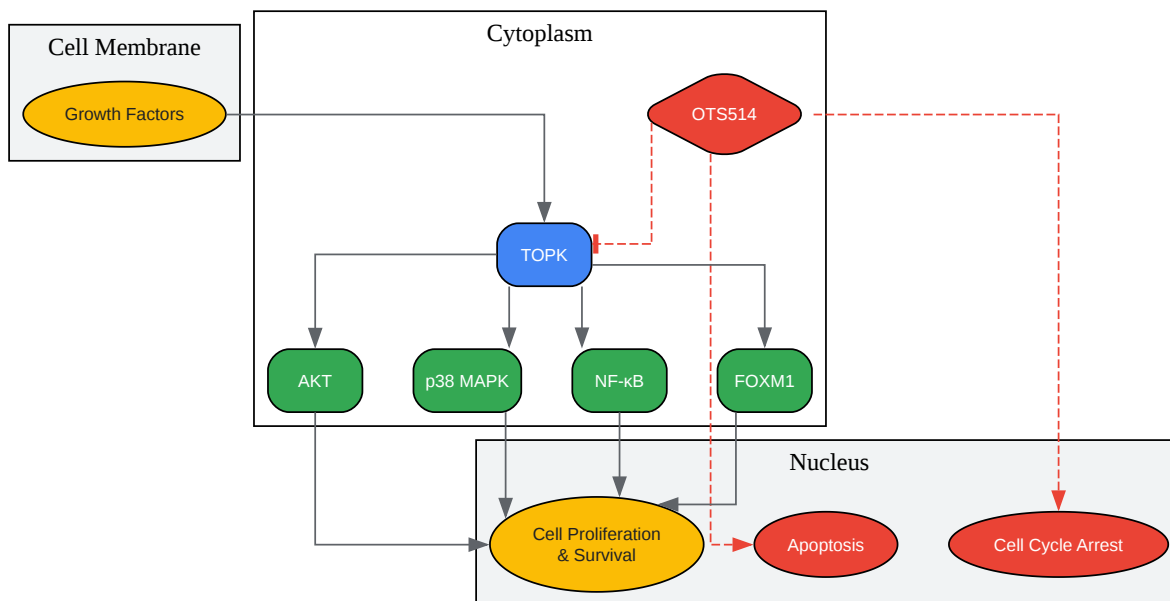
## Downstream Signaling Pathways

Inhibition of TOPK by OTS514 disrupts several critical signaling pathways implicated in cancer progression:

- **AKT Pathway:** OTS514 treatment has been shown to decrease the phosphorylation of AKT, a key protein in cell survival and proliferation.
- **p38 MAPK Pathway:** The activity of p38 MAPK, which is involved in cellular stress responses and apoptosis, is suppressed by OTS514.
- **NF-κB Pathway:** OTS514 can inhibit the NF-κB signaling pathway, which plays a crucial role in inflammation and cancer.

- **FOXO1 Regulation:** The transcription factor FOXO1, a master regulator of cell cycle progression, is a downstream target of TOPK. OTS514 treatment leads to a reduction in FOXO1 activity.

The inhibition of these pathways ultimately results in cell cycle arrest at the G2/M phase and the induction of apoptosis in cancer cells.



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- To cite this document: BenchChem. [OTS514 Hydrochloride: A Technical Guide to a Potent TOPK Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3182179#ots514-hydrochloride-cas-number-and-molecular-weight]

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